

Commercial Sources, Application Notes, and Protocols for Lipophagy Inducer 1

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Compound of Interest

Compound Name: Lipophagy inducer 1

Cat. No.: B15606401

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Introduction

Lipophagy inducer 1, also identified as compound 2726.007, is a novel small molecule that has been shown to effectively reduce the accumulation of lipid droplets (LDs) within cells.^{[1][2]} Its primary mechanism of action involves the activation of lipophagy, a selective form of autophagy responsible for the degradation of intracellular lipids.^{[1][2]} This compound has demonstrated significant potential in rescuing podocyte cell death associated with lipid accumulation, suggesting its therapeutic utility in the study of diabetic nephropathy (DKD) and other metabolic disorders characterized by dysregulated lipid homeostasis.^{[1][2]} This document provides a comprehensive overview of the commercial sources for **Lipophagy inducer 1**, along with detailed application notes and experimental protocols for its use in a research setting.

Commercial Availability

Lipophagy inducer 1 is commercially available for research purposes.

Supplier	Product Name	Catalog Number
MedChemExpress	Lipophagy inducer 1	HY-176236

Application Notes

Lipophagy inducer 1 acts by regulating the Liver X Receptor (LXR) signaling pathway, a key player in the transcriptional control of lipid metabolism.^[1] By activating this pathway, the compound initiates the process of lipophagy, leading to the breakdown of lipid droplets and a reduction in cellular lipotoxicity.

Key Applications:

- **Induction of Lipophagy:** The primary application of this compound is to induce and study the process of lipophagy in various cell types.
- **Lipid Droplet Reduction:** It can be used to investigate the effects of reducing lipid droplet accumulation in models of metabolic diseases.^{[1][2]}
- **Podocyte Protection:** The compound has been shown to rescue podocytes from cell death caused by lipid overload, making it a valuable tool for studying diabetic kidney disease.^{[1][2]}

Experimental Protocols

The following protocols are based on methodologies described in the key research publication "Novel Lipophagy Inducers as Potential Therapeutics for Lipid Metabolism Disorders."^{[1][2]}

Induction and Quantification of Lipid Droplet Accumulation in Human Podocytes

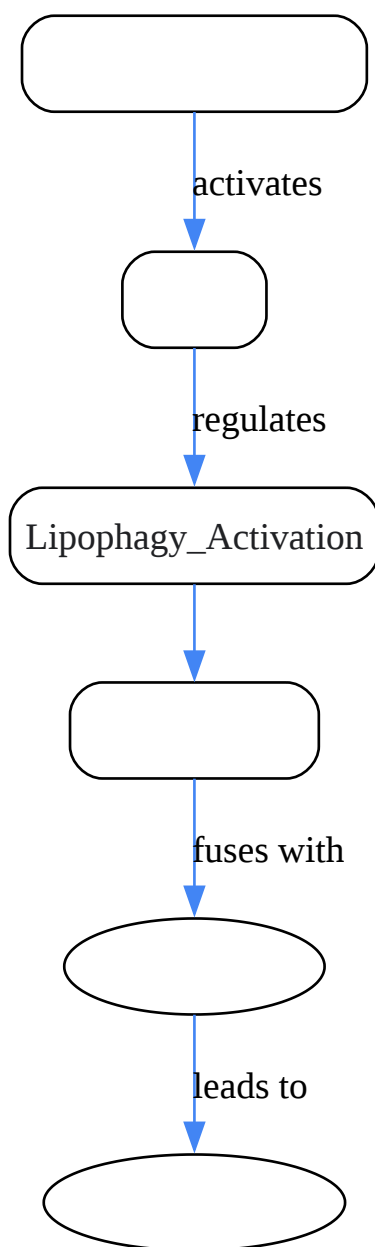
This protocol describes how to induce lipid droplet (LD) accumulation in human podocytes using puromycin and subsequently quantify the effect of **Lipophagy inducer 1**.

Materials:

- Human conditionally immortalized podocytes
- Collagen I-coated 96-well plates
- Culture medium (e.g., RPMI-1640 with 10% FBS)
- Puromycin aminonucleoside (PAN)

- **Lipophagy inducer 1** (Compound 2726.007)
- Fixation solution (4% PFA, 4% sucrose in PBS)
- Staining solution:
 - DAPI (for nuclei)
 - Nile Red or BODIPY 493/503 (for lipid droplets)
 - CellMask Deep Red (for cell bodies)
- High-content screening (HCS) confocal microscope (e.g., Opera Phenix)

Experimental Workflow:



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References

- 1. Novel Lipophagy Inducers as Potential Therapeutics for Lipid Metabolism Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biorxiv.org [biorxiv.org]
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